

# Application Notes: Tolyltriazole Sodium Salt in Cooling Water Systems

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## Compound of Interest

Compound Name: Tolyltriazole Sodium Salt

Cat. No.: B1324519

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## 1. Introduction

Tolyltriazole Sodium Salt (TTA-Na) is a highly effective corrosion inhibitor predominantly used to protect copper and its alloys (e.g., brass, bronze) in industrial water systems.[1] It is the sodium salt of tolyltriazole and is typically supplied as a 40-50% aqueous solution, which offers excellent water solubility, making it easy to apply in various treatment formulations.[2][3] While its primary function is the protection of yellow metals, TTA-Na also provides secondary corrosion inhibition for ferrous metals, including steel, cast iron, and nickel alloys.[4] Its ability to form a durable, protective film on metal surfaces makes it a critical component in treatment programs for open recirculating cooling towers, closed-loop systems, and heat exchangers.[1][5]

## 2. Mechanism of Corrosion Inhibition

The protective action of Tolyltriazole Sodium Salt is based on its ability to form a thin, stable, and passive film on metal surfaces.[4] This process can be described in two main steps:

- **Adsorption:** When introduced into the water system, the TTA-Na molecules are adsorbed onto the metal surface. The nitrogen atoms within the triazole ring possess lone pairs of electrons that form coordinate bonds with the metal atoms (especially copper).[2]
- **Film Formation:** The adsorbed tolyltriazole molecules react with metal ions (e.g., Cu(I)) at the surface to form a dense, polymeric complex (Cu-TTA).[2][6] This creates a very thin, robust

protective barrier, just a few molecular layers thick, that isolates the metal from corrosive elements like dissolved oxygen, chlorides, and other aggressive ions in the water.[1][2]

This chemisorbed film inhibits both anodic and cathodic electrochemical reactions, effectively stifling the corrosion process and preventing both general corrosion and localized pitting.[1][6]

### 3. Primary Applications in Cooling Water Systems

TTA-Na is a versatile inhibitor suitable for a wide range of industrial applications:

- **Open Recirculating Cooling Systems:** Widely used in cooling towers for power generation, petrochemical, steel, and manufacturing industries to protect copper and copper alloy heat exchangers and condensers.[1][2][5]
- **Closed-Loop Chilled Water Systems:** Essential for preventing corrosion in closed-loop systems found in HVAC and central air conditioning, where it ensures long-term system integrity.[2][7]
- **Engine Coolants and Antifreeze:** Incorporated into automotive and heavy-duty engine coolants to protect copper radiators and other alloy components.[1]
- **Multi-Metal Systems:** Its effectiveness in protecting multiple metals makes it valuable for complex systems containing both ferrous and non-ferrous components.[8]

### 4. Operational Parameters and Dosage Recommendations

The optimal dosage of TTA-Na depends on the specific conditions of the cooling water system, including the corrosivity of the water, the types of metals present, temperature, and pH.

- **Standard Dosage:** For general preventative use in circulating water systems, a typical concentration of 2 to 10 mg/L (ppm) is recommended.[4][9] This level is generally sufficient to establish and maintain the protective film.
- **Passivation of Corroded Systems:** In systems with existing heavy corrosion, an initial higher "shock" dose of 5 to 10 times the normal concentration may be required to rapidly passivate the metal surfaces and bring corrosion under control.[4][9]

## 5. Factors Influencing Efficacy

The performance of TTA-Na can be affected by several operational factors:

- pH: TTA-Na is effective in both acidic and alkaline environments, but it is most frequently used in alkaline conditions typical of cooling tower operations.[1]
- Temperature: While TTA is more thermally stable than benzotriazole, its inhibition efficiency can decrease at significantly elevated temperatures.[10][11]
- Oxidizing Biocides: Strong oxidizing agents like chlorine and bromine, used for microbiological control, can degrade the protective TTA film and the inhibitor itself.[6] To mitigate this, it is recommended to dose TTA-Na and oxidizing biocides at different points in the system or to use non-oxidizing biocides.[2] For systems requiring high halogen levels, a more resistant inhibitor like Chloro-tolyltriazole may be a better choice.[12]
- Presence of Other Ions: The chemical composition of the water, including hardness and the concentration of aggressive ions like chlorides and sulfates, can influence the overall corrosion potential and the required inhibitor dosage.

## 6. Compatibility with Other Water Treatment Chemicals

Tolyltriazole Sodium Salt is compatible with most other chemicals used in cooling water treatment programs.[1] It is often used synergistically to enhance overall system protection.

- Scale Inhibitors: It can be used alongside various scale inhibitors and dispersants, such as polyphosphates and phosphonates (HEDP, ATMP).[11]
- Other Corrosion Inhibitors: The protective effect of TTA-Na can be enhanced when used in combination with other inhibitors like 2-Mercaptobenzothiazole (MBT), molybdates, or zinc.[3][4]
- Biocides: While incompatible with high concentrations of strong oxidizers, it can be used effectively with non-oxidizing biocides or in systems where residual chlorine is carefully controlled (e.g., 0.2-0.5 mg/L).[2]

## Data Summary

Table 1: Typical Properties of Tolyltriazole Sodium Salt (50% Solution)

Property	Value	Reference(s)
Appearance	Clear, yellow to amber liquid	<a href="#">[2]</a>
Chemical Formula	C <sub>7</sub> H <sub>6</sub> N <sub>3</sub> Na	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	64665-57-2	<a href="#">[1]</a> <a href="#">[4]</a>
Active Content	~50%	<a href="#">[2]</a> <a href="#">[4]</a>
pH (as supplied)	11.5 - 12.0	
Specific Gravity (@20°C)	~1.18 - 1.21 g/cm <sup>3</sup>	<a href="#">[4]</a>

| Solubility | Miscible in water and most organic solvents |[\[1\]](#) |

Table 2: Recommended Dosage in Cooling Water Systems

Application Scenario	Recommended Concentration (mg/L or ppm)	Reference(s)
General Preventative Maintenance	2 - 10	<a href="#">[4]</a> <a href="#">[9]</a>
Heavily Corroded Systems (Initial Dose)	5-10 times the normal dosage	<a href="#">[4]</a> <a href="#">[9]</a>
Closed-Loop Systems	Varies; often used with other inhibitors	<a href="#">[7]</a>

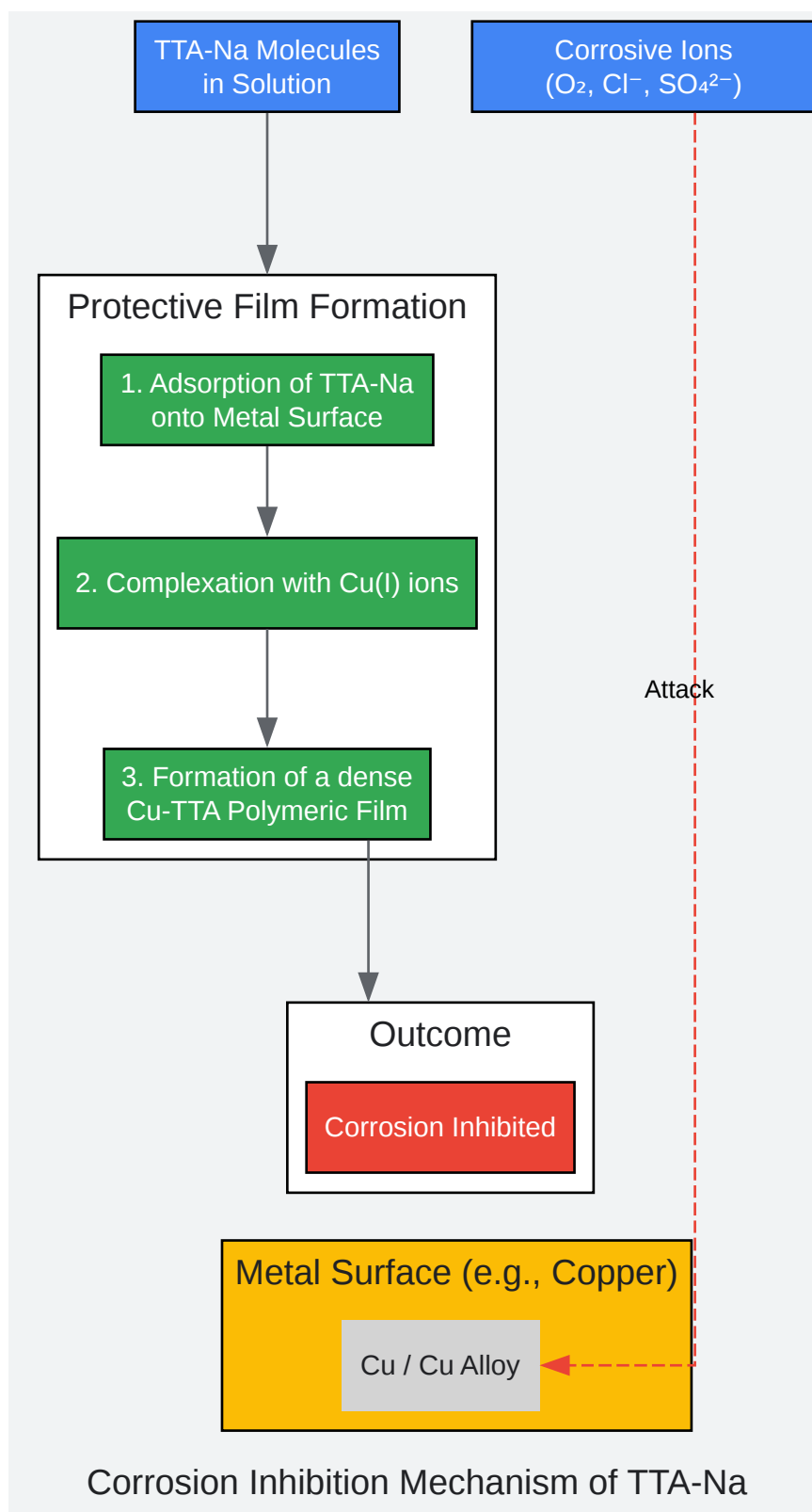
| Multi-Metal Systems | 0.01 - 100 (depending on system) |[\[13\]](#) |

Table 3: Corrosion Inhibition Efficiency Data Summary

Metal	Corrosive Medium	TTA Concentration	Temperature	Inhibition Efficiency (%)	Reference(s)
Mild Steel	0.5 M HCl	0.07 M	293 K (20°C)	~91%	[10]
Mild Steel	0.5 M HCl	0.07 M	323 K (50°C)	~79%	[10]
Galvanized Steel	NaCl Solution	0.01 M	Not Specified	>98%	[8]
Al-8%Si-3%Cu Alloy	1 M NaCl (pH 6)	2 mM	Not Specified	88% - 92%	[14]

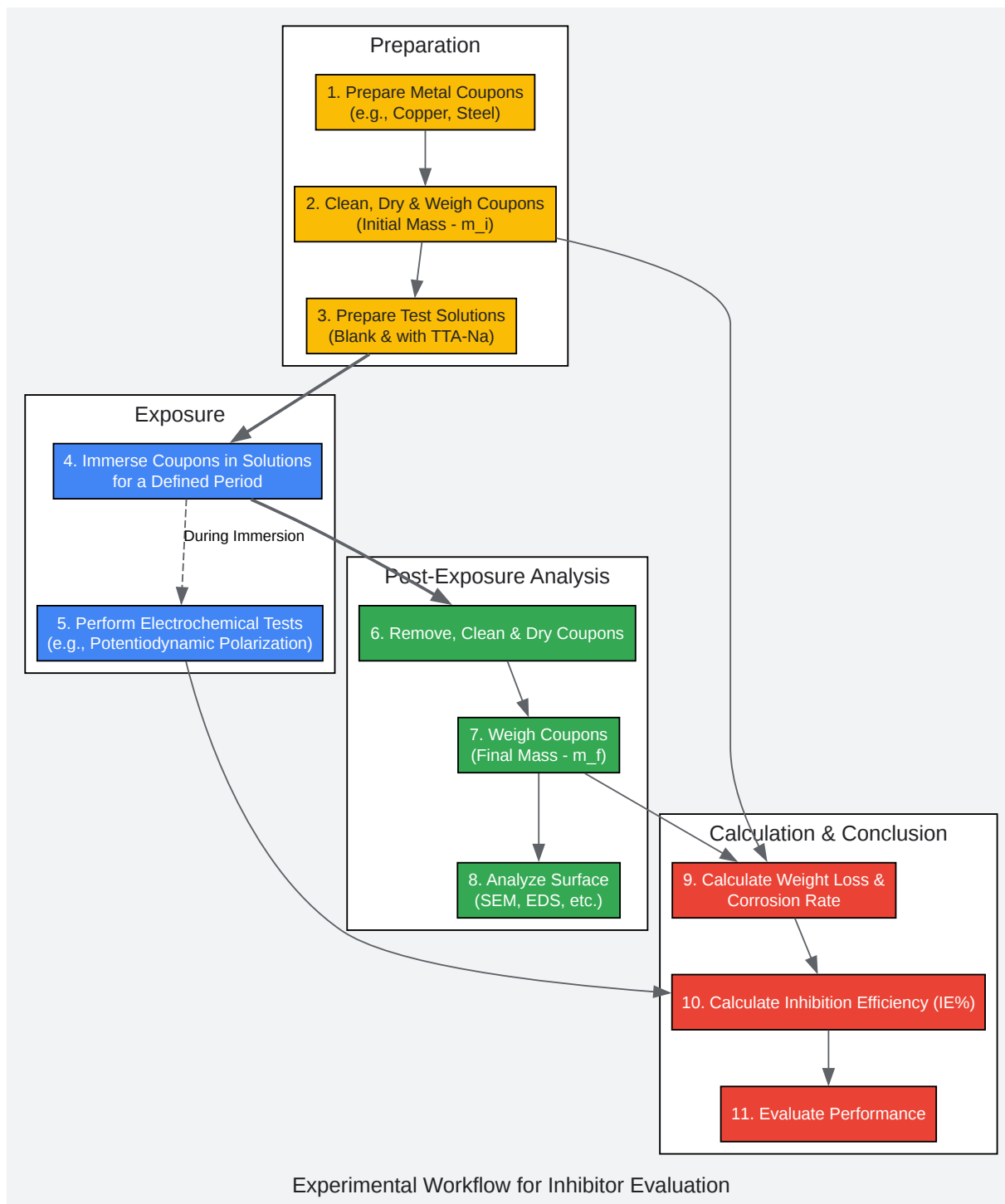
| Al-8%Si-3%Cu Alloy | 1 M NaCl (pH 6) | 20 mM | Not Specified | 94% - 95% |[14] |

## Visualizations



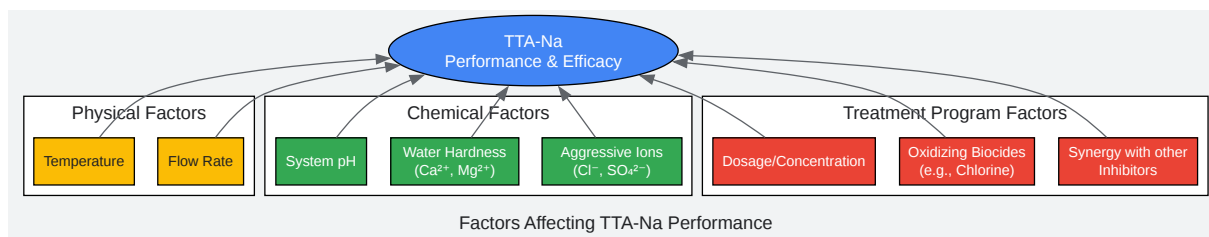
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Corrosion Inhibition Mechanism of TTA-Na.



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Workflow for evaluating corrosion inhibitor efficacy.



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Key factors that influence TTA-Na performance.

## Experimental Protocols

### Protocol 1: Gravimetric (Weight Loss) Method for Corrosion Rate Determination

This protocol determines the average corrosion rate by measuring the mass loss of a metal coupon over time.

- 1. Coupon Preparation:
  - 1.1. Select metal coupons (e.g., C101 copper, mild steel) of known surface area.
  - 1.2. Polish the coupons with successive grades of abrasive paper (e.g., up to 600 grit) to achieve a uniform surface.[\[13\]](#)
  - 1.3. Degrease the coupons by sonicating in acetone or ethanol, rinse with deionized water, and dry thoroughly.
  - 1.4. Weigh each coupon accurately to four decimal places ( $m_{\text{initial}}$ ). Store in a desiccator until use.
- 2. Exposure:
  - 2.1. Prepare the test solutions: a "blank" (e.g., simulated cooling water without inhibitor) and solutions containing various concentrations of Tolyltriazole Sodium Salt.



- 2.2. Suspend the coupons in the test solutions using non-conductive hooks, ensuring they are fully immersed and not in contact with each other or the container walls.
- 2.3. Maintain the solutions at a constant temperature and aeration representative of the cooling system being simulated for a fixed duration (e.g., 72 hours to 30 days).
- 3. Post-Exposure Cleaning and Evaluation:
  - 3.1. Remove coupons from the solutions.
  - 3.2. Chemically clean the coupons to remove corrosion products according to standard procedures (e.g., ASTM G1). For copper, this may involve immersion in dilute sulfuric or hydrochloric acid.
  - 3.3. Rinse with deionized water, dry completely, and re-weigh to obtain the final mass ( $m_{\text{final}}$ ).
  - 3.4. Calculate weight loss ( $\Delta m = m_{\text{initial}} - m_{\text{final}}$ ).
- 4. Calculation:
  - 4.1. Corrosion Rate (CR) in mm/year:  $CR = (8.76 \times 10^4 \times \Delta m) / (A \times T \times D)$  Where:  $\Delta m$  = mass loss (g),  $A$  = surface area ( $\text{cm}^2$ ),  $T$  = exposure time (hours),  $D$  = metal density ( $\text{g/cm}^3$ ).
  - 4.2. Inhibition Efficiency (IE%):  $IE\% = [(CR_{\text{blank}} - CR_{\text{inhibitor}}) / CR_{\text{blank}}] \times 100$   
Where:  $CR_{\text{blank}}$  is the corrosion rate in the blank solution and  $CR_{\text{inhibitor}}$  is the rate in the solution with TTA-Na.

## Protocol 2: Electrochemical Evaluation of Inhibition Efficiency (Potentiodynamic Polarization)

This accelerated technique provides insights into the corrosion mechanism (anodic, cathodic, or mixed inhibition).

- 1. Cell Setup:
  - 1.1. Use a standard three-electrode electrochemical cell.

- 1.2. The working electrode (WE) is the metal coupon (e.g., copper) to be tested.
- 1.3. Use a graphite rod or platinum mesh as the counter electrode (CE) and a Saturated Calomel Electrode (SCE) or Ag/AgCl as the reference electrode (RE).[\[15\]](#)
- 2. Procedure:
  - 2.1. Immerse the electrodes in the test solution (blank or with inhibitor).
  - 2.2. Allow the system to stabilize for a period (e.g., 30-60 minutes) until the Open Circuit Potential (OCP) is relatively constant.[\[10\]](#)
  - 2.3. Perform a potentiodynamic scan by polarizing the WE from a cathodic potential to an anodic potential relative to the OCP (e.g., -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 0.5-1 mV/s).[\[10\]](#)
- 3. Data Analysis:
  - 3.1. Plot the resulting polarization curve (log current density vs. potential).
  - 3.2. Determine the corrosion potential ( $E_{corr}$ ) and corrosion current density ( $i_{corr}$ ) by Tafel extrapolation of the linear portions of the anodic and cathodic curves.[\[10\]](#) A lower  $i_{corr}$  value indicates better corrosion protection.[\[8\]](#)
  - 3.3. Inhibition Efficiency (IE%):  $IE\% = [(i_{corr\_blank} - i_{corr\_inhibitor}) / i_{corr\_blank}] \times 100$   
Where:  $i_{corr\_blank}$  and  $i_{corr\_inhibitor}$  are the corrosion current densities without and with the inhibitor, respectively.
  - 3.4. TTA-Na is considered a mixed-type inhibitor if both anodic and cathodic curves are suppressed.[\[10\]](#)

### Protocol 3: Surface Analysis of Protected Metal Coupons

This protocol is used to visualize the surface and confirm the presence of the protective film.

- 1. Sample Preparation:

- 1.1. Use coupons exposed to blank and inhibitor solutions from the weight loss test (Protocol 1).
- 1.2. Gently rinse the coupons with deionized water and dry them without disturbing the surface film.
- 2. Instrumentation and Analysis:
  - 2.1. Scanning Electron Microscopy (SEM): To observe the surface morphology. A coupon exposed to the blank solution will likely show a rough, corroded surface, while a well-inhibited coupon will appear smoother.[\[10\]](#)
  - 2.2. Energy-Dispersive X-ray Spectroscopy (EDS): To determine the elemental composition of the surface. On an inhibited coupon, EDS can detect the presence of Nitrogen and Carbon from the adsorbed TTA-Na film, confirming its presence.[\[10\]](#)
  - 2.3. Atomic Force Microscopy (AFM): To characterize the surface topography at a high resolution and measure the reduction in surface roughness due to the protective film.[\[10\]](#)

#### Protocol 4: Determination of TTA-Na Concentration in Water Samples

This protocol is for monitoring the active inhibitor concentration in a cooling water system.

- 1. Method:
  - 1.1. High-Performance Liquid Chromatography (HPLC) is a suitable method for determining the concentration of tolyltriazole.[\[15\]](#)[\[16\]](#)
- 2. Chromatographic Conditions (Example):
  - 2.1. Column: C18 reverse-phase column (e.g., Microbondapak C18).[\[16\]](#)
  - 2.2. Mobile Phase: An isocratic system, such as a mixture of methanol and an aqueous sodium acetate buffer.[\[16\]](#)
  - 2.3. Detector: UV detector set to an appropriate wavelength for tolyltriazole.
  - 2.4. Injection Volume: Typically 10-20  $\mu$ L.

- 3. Procedure:
  - 3.1. Prepare a series of standard solutions of known TTA-Na concentrations.
  - 3.2. Generate a calibration curve by plotting the peak area from the HPLC chromatograms against the concentration of the standards.
  - 3.3. Filter the water samples from the cooling system (e.g., using a 0.2  $\mu\text{m}$  syringe filter) to remove suspended solids.[15]
  - 3.4. Inject the filtered samples into the HPLC system.
  - 3.5. Determine the TTA-Na concentration in the samples by comparing their peak areas to the calibration curve.

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